

Physical properties of 5-Amino-3-(trifluoromethyl)picolinonitrile (solubility, melting point)

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Compound of Interest

Compound Name:	5-Amino-3-(trifluoromethyl)picolinonitrile
Cat. No.:	B1282822

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An In-depth Technical Guide to the Physical Properties of **5-Amino-3-(trifluoromethyl)picolinonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **5-Amino-3-(trifluoromethyl)picolinonitrile**, a key intermediate in pharmaceutical synthesis. Due to its role in the development of therapeutic agents, understanding its physical characteristics, such as solubility and melting point, is crucial for process optimization, formulation, and quality control.

Core Physical Properties

5-Amino-3-(trifluoromethyl)picolinonitrile is a heterocyclic organic compound.^[1] Its structure, featuring an amino group, a trifluoromethyl group, and a cyano group on a pyridine ring, contributes to its specific physical and chemical characteristics.

Data Presentation: Physical Properties of **5-Amino-3-(trifluoromethyl)picolinonitrile**

The following table summarizes the available quantitative data for **5-Amino-3-(trifluoromethyl)picolinonitrile**. It is important to note that some of these values are predicted and may vary depending on the experimental conditions and purity of the sample.

Property	Value	Source
Molecular Formula	C ₇ H ₄ F ₃ N ₃	[2] [3] [4]
Molecular Weight	187.12 g/mol	[2] [4] [5] [6]
Physical Form	White to Yellow to Gray to Brown Solid	[5]
Melting Point	Not available	[3]
Boiling Point (Predicted)	362.2 ± 42.0 °C at 760 mmHg	[2] [3] [7]
Density (Predicted)	1.45 ± 0.1 g/cm ³	[2] [7]
Aqueous Solubility	Sparingly soluble in water	

Experimental Protocols

While specific experimental protocols for determining the physical properties of **5-Amino-3-(trifluoromethyl)picolinonitrile** are not readily available in the public domain, standard methodologies for organic compounds can be applied.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically suggests a high-purity compound, whereas a broad melting range often indicates the presence of impurities.

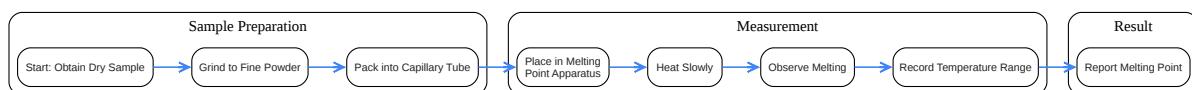
Methodology: Capillary Melting Point Method

A common and reliable method for determining the melting point of a crystalline solid is the capillary melting point technique.

- Sample Preparation: A small amount of the finely powdered, dry **5-Amino-3-(trifluoromethyl)picolinonitrile** is packed into a thin-walled capillary tube, sealed at one end.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer or a digital temperature sensor.

- Heating: The sample is heated at a slow, controlled rate.
- Observation: The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded. This range is reported as the melting point.

Mandatory Visualization: Experimental Workflow for Melting Point Determination



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Caption: Workflow for Melting Point Determination.

Solubility Determination

Aqueous solubility is a fundamental property for any compound intended for pharmaceutical applications, as it directly impacts bioavailability.

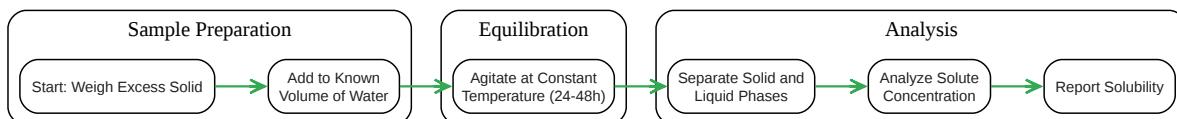
Methodology: Shake-Flask Method for Aqueous Solubility

The shake-flask method is a widely accepted technique for determining the thermodynamic solubility of a compound.

- Sample Preparation: An excess amount of solid **5-Amino-3-(trifluoromethyl)picolinonitrile** is added to a known volume of purified water in a sealed flask.
- Equilibration: The flask is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the undissolved solid and the dissolved compound.
- Phase Separation: The undissolved solid is separated from the solution by centrifugation and/or filtration.

- Analysis: The concentration of the dissolved compound in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.

Mandatory Visualization: Experimental Workflow for Aqueous Solubility Determination



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Caption: Workflow for Aqueous Solubility Determination.

Conclusion

The physical properties of **5-Amino-3-(trifluoromethyl)picolinonitrile** presented in this guide provide a foundational understanding for its use in research and development. While some data are based on predictions, the outlined experimental protocols offer a clear path for the empirical determination of its melting point and aqueous solubility. Accurate characterization of these properties is essential for the successful application of this compound in the synthesis of novel pharmaceuticals.

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